

Technical Guide: Physicochemical Properties of O-Tolidine Sulfate

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Compound of Interest

Compound Name: O-Tolidine sulfate

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Introduction

O-Tolidine sulfate is a key intermediate in the synthesis of O-Tolidine sulfone. Understanding its physical and chemical properties is crucial for the optimization of this synthesis and for ensuring the purity of the final product. This technical guide provides a comprehensive overview of the available data on **O-Tolidine sulfate**, including its synthesis, and physical and chemical characteristics. Due to the nature of **O-Tolidine sulfate** as a transient intermediate, some of its specific physicochemical properties are not extensively documented. Therefore, for comparative purposes, this guide also includes data for the parent compound, O-Tolidine, and the final product, O-Tolidine sulfone.

Physicochemical Properties

The quantitative data for O-Tolidine, **O-Tolidine sulfate** (where available), and O-Tolidine sulfone are summarized in the tables below for easy comparison.

Table 1: General and Physical Properties

Property	O-Tolidine	O-Tolidine Sulfate	O-Tolidine Sulfone
CAS Number	119-93-7	Not explicitly available	55011-44-4, 71226-58-9
Molecular Formula	C ₁₄ H ₁₆ N ₂	C ₁₄ H ₁₆ N ₂ O ₄ S (as the sulfate salt of O-Tolidine)	C ₁₄ H ₁₄ N ₂ O ₂ S
Molecular Weight	212.29 g/mol	310.37 g/mol (as the sulfate salt of O-Tolidine)	274.34 g/mol
Appearance	White to reddish crystals or powder	Precipitated solid	White to yellow to green powder to crystal
Melting Point	128-131 °C	Data not available	>350 °C
Boiling Point	392 °F (200 °C)	Data not available	Data not available
Solubility	Slightly soluble in water. Soluble in alcohol and ether.	Precipitates in water	Data not available

Table 2: Chemical Properties

Property	O-Tolidine	O-Tolidine Sulfate	O-Tolidine Sulfone
Reactivity	Reacts with strong oxidizing agents.	Intermediate in the sulfonation of O-Tolidine.	Stable compound.
Stability	Stable under normal conditions.	Formed in situ during the synthesis of the sulfone.	Stable under normal conditions.

Experimental Protocols

Synthesis of O-Tolidine Sulfate and O-Tolidine Sulfone

The following protocol is based on the synthesis method described in Japanese Patent JP2011016796A, where **O-Tolidine sulfate** is a key intermediate.

Objective: To synthesize O-Tolidine sulfone via the formation of an **O-Tolidine sulfate** intermediate.

Materials:

- O-Tolidine
- Fuming sulfuric acid
- Water (ice-cold)
- Alkali solution (e.g., sodium hydroxide solution)
- Acid solution (e.g., hydrochloric acid)

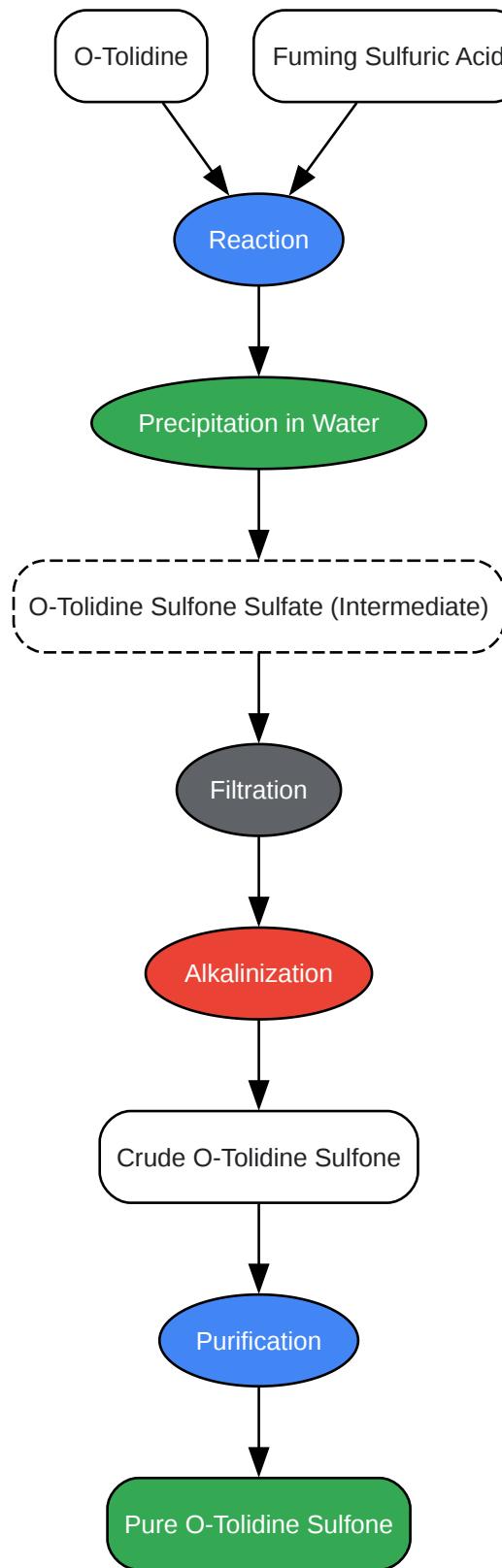
Procedure:

- **Reaction:** React O-Tolidine with fuming sulfuric acid. This is an exothermic reaction and requires careful temperature control.
- **Precipitation of Sulfate:** The reaction mixture is then added to ice-cold water. This step causes the precipitation of O-Tolidine sulfone sulfate.^[1]
- **Separation:** The precipitated O-Tolidine sulfone sulfate is separated from the reaction mixture by filtration.^[1]
- **Alkalization:** The separated sulfate salt is then dissolved or suspended in water and made alkaline to yield crude O-Tolidine sulfone.
- **Purification:** The crude O-Tolidine sulfone is suspended in water and acidified, followed by pH adjustment for purification.

Visualizations

Synthesis Workflow of O-Tolidine Sulfone

The following diagram illustrates the key steps in the synthesis of O-Tolidine sulfone, highlighting the formation of the **O-Tolidine sulfate** intermediate.



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Caption: Synthesis workflow of O-Tolidine Sulfone.

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References

- 1. JP2011016796A - Method of producing o-tolidinesulfone - Google Patents [patents.google.com]
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